

Technical Guide: Physicochemical Properties of 4-Ethylpyridine

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Compound of Interest

Compound Name: 4-Ethylpyridine

Cat. No.: B7769192

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This in-depth technical guide provides a comprehensive overview of the boiling point and density of **4-Ethylpyridine**. The information is curated for researchers, scientists, and professionals in drug development, offering precise data, detailed experimental methodologies, and logical visualizations to support laboratory work and theoretical analysis.

Core Physicochemical Data of 4-Ethylpyridine

4-Ethylpyridine is a pyridine derivative with the chemical formula C_7H_9N . It is a colorless to pale yellow liquid with a distinct, unpleasant odor.^[1] The ethyl group at the fourth position of the pyridine ring influences its chemical and physical properties.^[1] Below is a summary of its key physical properties.

Boiling Point and Density

The boiling point and density are critical parameters for the purification, handling, and application of **4-Ethylpyridine** in various chemical syntheses. The data presented in the following tables are compiled from multiple sources.

Table 1: Boiling Point of **4-Ethylpyridine**

Boiling Point (°C)	Pressure (mmHg)	Source Citation
168	760	[2] [3] [4]
164 - 170	760	[5] [6]
169.999	760	[7]
169.6 - 170.0	750	[8]
163 - 165	760	

Table 2: Density of **4-Ethylpyridine**

Density (g/mL)	Temperature (°C)	Source Citation
0.942	25	[2] [3] [4] [5]
0.9404	22	[8]
0.928	Not Specified	[7]
0.910	Not Specified	

Experimental Protocols for Property Determination

While specific experimental details for the cited values for **4-Ethylpyridine** are not publicly available, this section outlines standardized and widely accepted methodologies for determining the boiling point and density of organic liquids.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[5\]](#) A common and effective method for this determination is the capillary tube method.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)

- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid paraffin or other suitable heating medium

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is then immersed in a Thiele tube or an oil bath filled with a heating medium like liquid paraffin.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a continuous stream of bubbles is observed.
- The liquid is allowed to cool, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method involves the use of a pycnometer or, for a less rigorous measurement, a graduated cylinder and a balance.

Apparatus:

- Pycnometer (for high accuracy) or a graduated cylinder
- Analytical balance

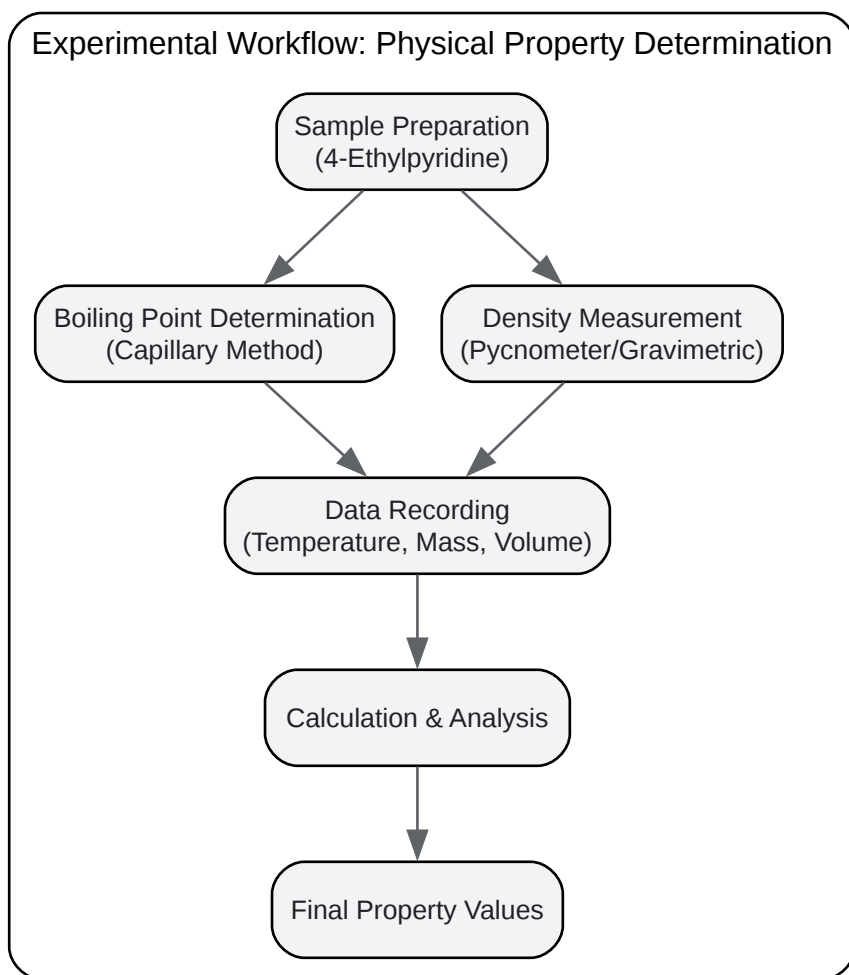
- Thermometer

Procedure:

- The mass of a clean, dry, and empty pycnometer or graduated cylinder is accurately measured using an analytical balance.
- The vessel is then filled with the liquid sample up to a calibrated mark (for a pycnometer) or a specific volume is added (to a graduated cylinder).
- The mass of the vessel containing the liquid is measured.
- The temperature of the liquid is recorded as density is temperature-dependent.
- The mass of the liquid is calculated by subtracting the mass of the empty vessel from the mass of the filled vessel.
- The density is then calculated by dividing the mass of the liquid by its volume.

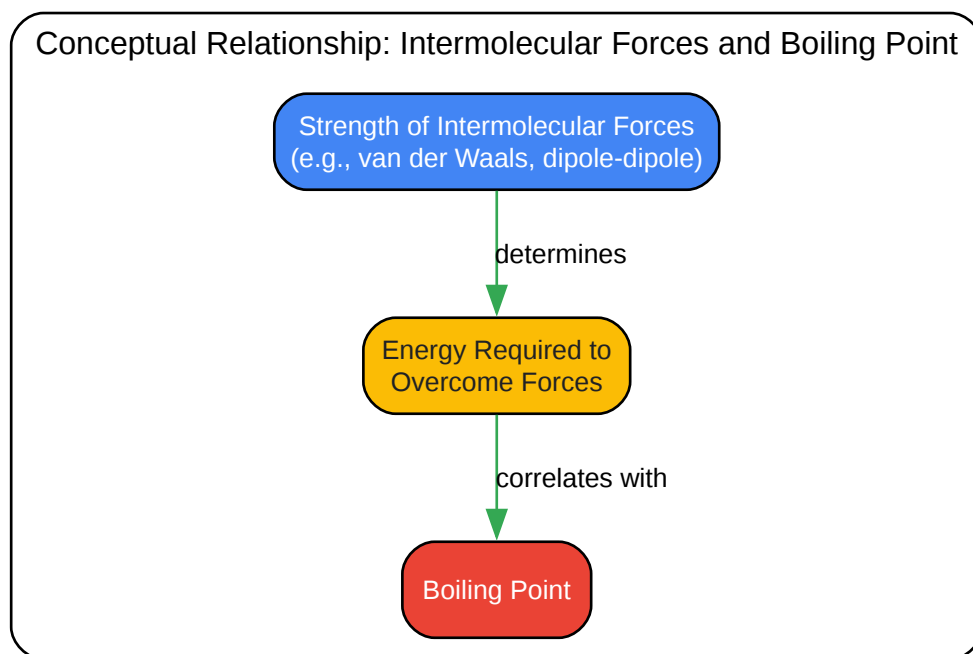
Visualized Workflows and Concepts

To further elucidate the experimental and theoretical aspects, the following diagrams are provided.



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Caption: Experimental workflow for determining physical properties.



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Caption: Intermolecular forces and their effect on boiling point.

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